

IWR-1 off-target effects and cytotoxicity

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Compound of Interest

Compound Name: IWR-1

Cat. No.: B2789985

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IWR-1 Technical Support Center

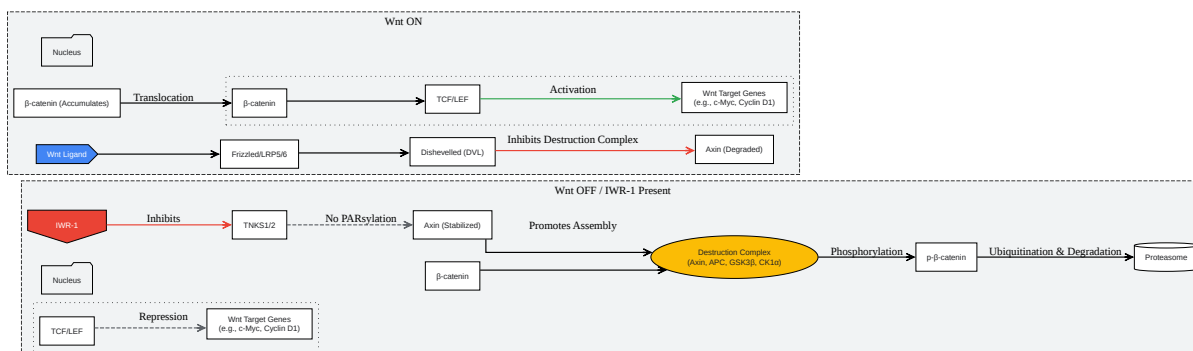
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers using **IWR-1**, a small molecule inhibitor of the Wnt/ β -catenin signaling pathway. The information provided here will help you understand and mitigate potential off-target effects and cytotoxicity associated with **IWR-1** treatment in your experiments.

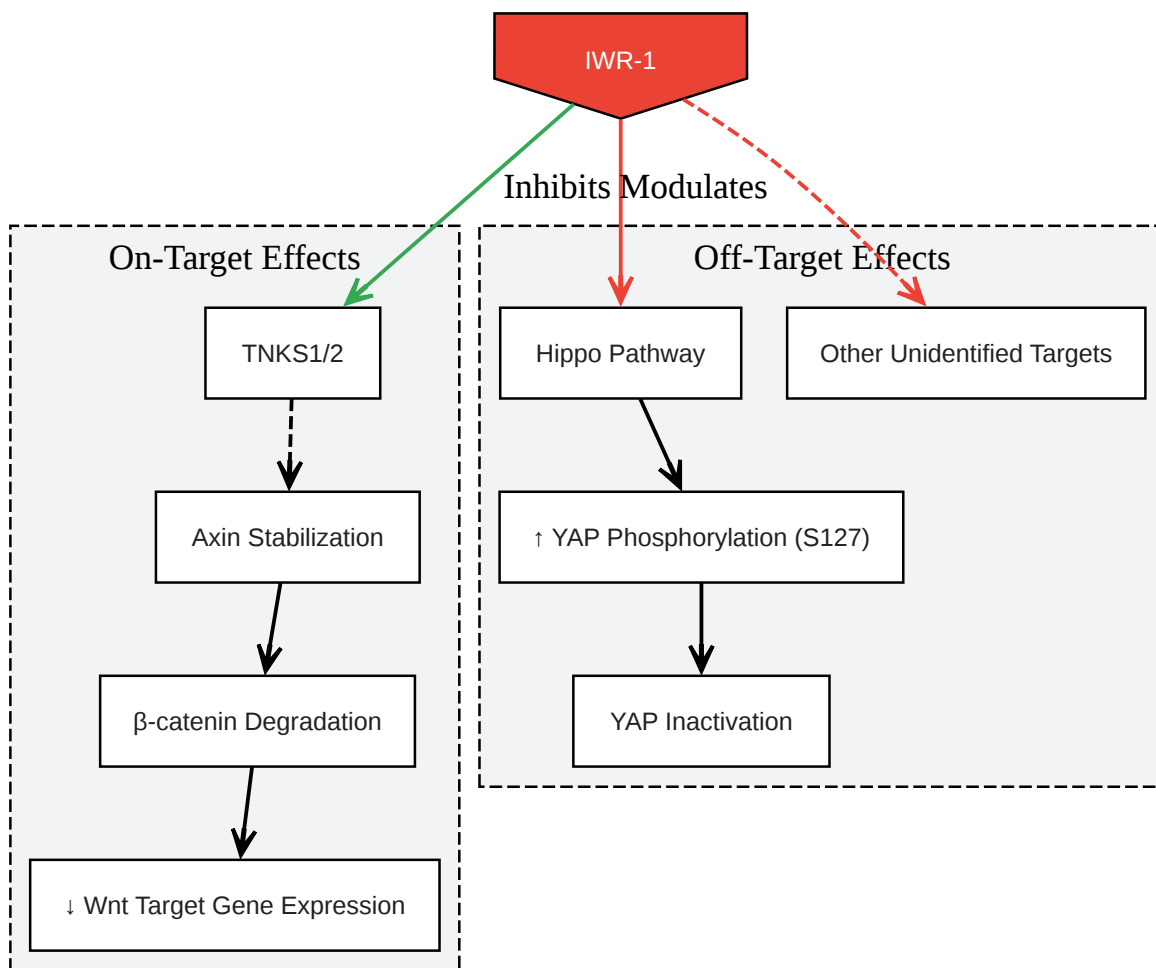
Frequently Asked Questions (FAQs)

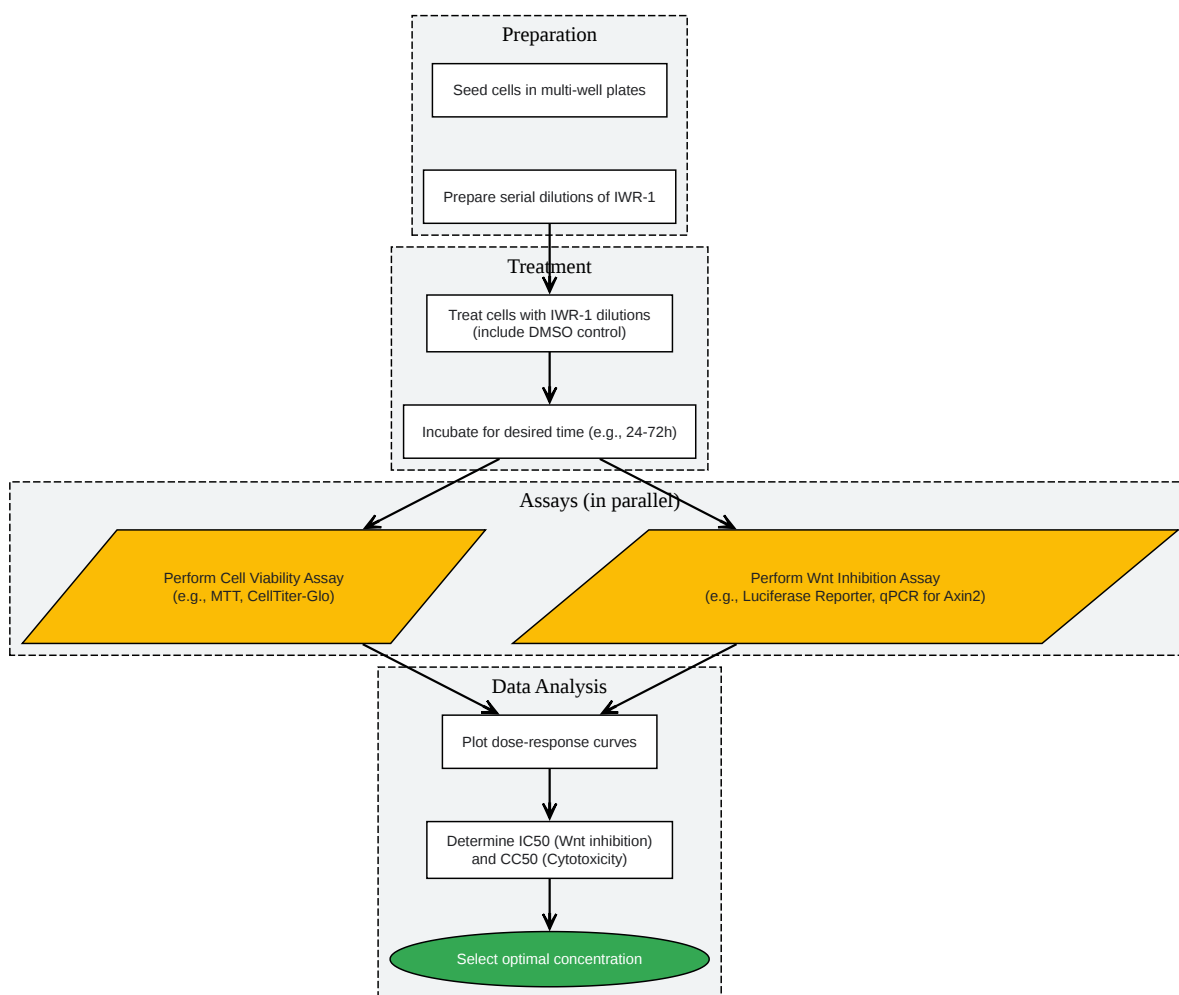
Q1: What is the primary mechanism of action of IWR-1?

IWR-1 (Inhibitor of Wnt Response-1) is a widely used small molecule for studying the Wnt/ β -catenin signaling pathway. Its primary mechanism of action is the inhibition of Tankyrase 1 and Tankyrase 2 (TNKS1/2), which are poly(ADP-ribose) polymerases. By inhibiting TNKS1/2, **IWR-1** promotes the stabilization of Axin, a key component of the β -catenin destruction complex. This enhanced destruction complex then phosphorylates β -catenin, targeting it for ubiquitination and proteasomal degradation. The ultimate effect is a reduction in the levels of active β -catenin, leading to the downregulation of Wnt target gene expression.

Wnt/ β -catenin Signaling Pathway and **IWR-1** Inhibition







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